

In-Depth Technical Guide: Health and Safety Data for Dibutyl Sulphoxide

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Compound of Interest

Compound Name: *Dibutyl sulphoxide*

Cat. No.: *B1346571*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the health and safety data currently available for **Dibutyl sulphoxide** (DBSO). The information is intended to support risk assessments and ensure safe handling in a laboratory and drug development setting. All quantitative data is summarized in tables for clarity, and likely experimental methodologies for key toxicological endpoints are detailed based on internationally recognized guidelines.

Chemical and Physical Properties

Dibutyl sulphoxide is a sulfur-containing organic compound. Its physical and chemical properties are crucial for understanding its behavior and potential hazards.

Property	Value	Reference
Molecular Formula	C8H18OS	[1][2][3]
Molecular Weight	162.30 g/mol	[1][4][5]
CAS Number	2168-93-6	[1][2][3][4]
Appearance	White to pale yellow hygroscopic solid	[1]
Melting Point	31-34 °C	[1][2][3]
Boiling Point	250 °C	[2][3][5]
Density	0.832 g/mL at 25 °C	[2][3][5]
Flash Point	121 °C (249.8 °F)	[6]
Water Solubility	Slightly soluble	[2][3]
Refractive Index	n _{20/D} 1.467	[2][3][5]

Toxicological Data

The available toxicological data for **Dibutyl sulphoxide** is limited. The primary acute toxicity data point found is an intraperitoneal LD50 in rats.

Test	Species	Route	Value	Reference
LD50 (Lethal Dose, 50%)	Rat	Intraperitoneal	378 mg/kg	[1][7]

Hazard Identification and Precautions

Based on available Safety Data Sheets (SDS), **Dibutyl sulphoxide** is classified as follows:

Hazard Category	GHS Classification	Precautionary Statements
Acute Toxicity (Oral)	H302: Harmful if swallowed	P264, P270, P301+P312, P501
Skin Corrosion/Irritation	H315: Causes skin irritation	P264, P280, P302+P352, P332+P313, P362
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	P264, P280, P305+P351+P338, P337+P313
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	H335: May cause respiratory irritation	P261, P271, P304+P340, P312, P403+P233, P405, P501

First Aid Measures:

- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration.[\[7\]](#)
- In case of skin contact: Wash off with soap and plenty of water.[\[7\]](#)
- In case of eye contact: Flush eyes with water as a precaution.[\[7\]](#)
- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.[\[7\]](#)

Experimental Protocols

While specific experimental reports for **Dibutyl sulphoxide** are not readily available, the following methodologies, based on OECD guidelines, represent the standard approach for assessing the acute toxicity and irritation potential of a chemical like **Dibutyl sulphoxide**.

Acute Oral Toxicity (Based on OECD Guideline 401)

This test provides information on health hazards likely to arise from a single oral exposure to a substance.

- **Test Animals:** Healthy, young adult rodents (e.g., rats) are used. At least 5 animals of the same sex are used for each dose level.[\[4\]](#)
- **Dosage:** The test substance is administered orally by gavage in graduated doses to several groups of animals, with one dose per group.[\[4\]](#) Doses are chosen based on a preliminary range-finding test.
- **Observation Period:** Animals are observed for at least 14 days.[\[4\]](#) The time of onset, duration, and disappearance of toxicity signs, as well as the time of death, are recorded.[\[4\]](#)
- **Endpoint:** The LD50 (median lethal dose) is calculated, which is the statistically derived single dose expected to cause death in 50% of the animals.[\[4\]](#) All animals (those that die during the test and survivors at the end) are subjected to a gross necropsy.[\[4\]](#)

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test assesses the potential of a substance to cause reversible inflammatory changes to the skin.

- **Test Animal:** The albino rabbit is the preferred species.[\[8\]](#)
- **Application:** A single dose of 0.5 g of the solid test substance is applied to a small area of clipped skin (approximately 6 cm²).[\[8\]](#) An untreated skin area serves as a control.
- **Exposure:** The exposure duration is 4 hours.[\[8\]](#) After exposure, the residual test substance is removed.
- **Observation:** The skin is examined for erythema (redness) and edema (swelling) at specified intervals for up to 14 days.[\[8\]](#) The degree of irritation is scored.
- **Classification:** The substance is considered an irritant if responses persist to the end of the 14-day observation period.[\[8\]](#)

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to produce irritation or damage to the eye.

- Test Animal: The albino rabbit is the preferred species.[5]
- Application: A single dose of the test substance is applied into the conjunctival sac of one eye of the animal.[2][5] The other eye remains untreated and serves as a control.[2][5]
- Procedure: The test is initially performed on a single animal.[1][5] If corrosive or severe irritant effects are observed, no further testing is conducted.[1] If not, the response is confirmed in up to two additional animals.[5]
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application.[5] Lesions of the cornea, iris, and conjunctiva are scored to evaluate the degree of irritation.[2] The observation period should be sufficient to assess the reversibility of the effects.[2]

Potential Signaling Pathways

The precise mechanism of toxicity for **Dibutyl sulfoxide** has not been elucidated in the available literature. However, for sulfoxides in general, and their parent compound Dimethyl sulfoxide (DMSO), interactions with cellular membranes and proteins are known. Oxidative stress is a potential pathway, as sulfoxides can be metabolized and potentially generate reactive oxygen species.

Below is a generalized logical workflow for assessing the potential toxicity of a chemical substance.

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